

Technical Safety & Handling Guide: 2-Hydroxyisophthalaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Hydroxyisophthalaldehyde

CAS No.: 3328-69-6

Cat. No.: B1584447

[Get Quote](#)

Executive Summary

2-Hydroxyisophthalaldehyde (CAS: 3328-69-6), also known as 2,6-diformylphenol, is a critical bifunctional building block in the synthesis of Covalent Organic Frameworks (COFs) and Schiff base ligands.^{[1][2]} Its unique structural motif—a phenolic hydroxyl group flanked by two aldehyde groups—enables Excited-State Intramolecular Proton Transfer (ESIPT), a mechanism that significantly enhances the chemical stability of the resulting porous frameworks (e.g., COF-LZU1) via keto-enol tautomerism.

This guide provides a rigorous safety and operational framework for researchers handling this compound. Unlike generic aldehydes, **2-hydroxyisophthalaldehyde** requires specific protocols to prevent oxidative degradation and ensure reproducibility in reticular chemistry applications.

Physicochemical Profile & Identification

Correct identification is paramount due to database conflicts with similar quinacridone pigments (e.g., Pigment Red 202). Ensure your procurement matches the specifications below.

Property	Specification	Critical Note
CAS Number	3328-69-6	Do not confuse with CAS 3089-17-6 (Pigment Red 202).
IUPAC Name	2-hydroxybenzene-1,3-dicarbaldehyde	Also referred to as 2,6-Diformylphenol.
Molecular Formula	C ₈ H ₆ O ₃	MW: 150.13 g/mol
Appearance	Light yellow to orange powder	Color intensity often correlates with oxidation level; darker orange may indicate impurities. [1] [2]
Melting Point	121.0 – 126.0 °C	Sharp melting point is a key purity indicator.
Solubility	Soluble in DMF, DMSO, THF, MeOH	Poorly soluble in water; requires heating for dissolution in alcohols.
Air Stability	Sensitive	Aldehyde groups oxidize to carboxylic acids upon prolonged air exposure.

Hazard Identification & Toxicology (GHS)

While not classified as acutely toxic (LD50 data is often read-across from salicylaldehyde), the compound presents specific local reactive hazards.

Core Hazards[5]

- Skin Irritation (Category 2 - H315): The aldehyde groups can cross-link surface proteins (Schiff base formation), leading to dermatitis.
- Serious Eye Irritation (Category 2A - H319): High reactivity with mucosal membranes. Contact can cause irreversible corneal clouding if not treated immediately.

- Specific Target Organ Toxicity (Single Exposure - H335): Inhalation of dust triggers respiratory tract inflammation.

The "Senior Scientist" Insight: Chemical Causality

The toxicity profile is driven by the electrophilic nature of the carbonyl carbons. In a physiological environment (pH 7.4), these aldehydes rapidly condense with primary amines (lysine residues in proteins), forming imines. This haptenization process is the root cause of sensitization and irritation. Furthermore, the phenolic proton is acidic (pKa ~7-8), making the compound corrosive to sensitive tissues in concentrated forms.

Strategic Handling & Storage Protocols

Standard storage is insufficient for high-fidelity COF synthesis. The following "Inert-Cold" protocol is required to maintain the aldehyde functionality essential for reversible condensation reactions.

Storage Hierarchy

- Primary Containment: Amber glass vial with a Teflon-lined septum cap.
- Atmosphere: Argon or Nitrogen headspace. Oxygen exclusion is non-negotiable.
- Temperature: Refrigerate at 2–8 °C.
 - Why? Low temperature inhibits the autoxidation radical chain reaction that converts aldehydes to carboxylic acids (which terminate COF crystal growth).

Handling SOP

- Weighing: Perform weighing inside a fume hood with a static-free balance. For ultra-high purity applications (e.g., optoelectronic COFs), weigh inside a glovebox.
- Solvent Compatibility: Avoid acetone or primary amine-containing solvents during cleaning, as they will react with the residue. Use Ethanol or DMSO for cleaning glassware.

Experimental Protocol: Self-Validating COF Synthesis

This protocol describes the synthesis of COF-LZU1, a classic application of **2-hydroxyisophthalaldehyde**. The protocol includes built-in checkpoints (self-validation) to ensure the precursor quality was sufficient.

Reaction: **2-Hydroxyisophthalaldehyde** + 1,4-Diaminobenzene → COF-LZU1 (Schiff Base Condensation)

Step-by-Step Methodology

- Pre-Reaction Validation (Precursor Check):
 - Dissolve 5 mg of **2-hydroxyisophthalaldehyde** in 1 mL d₆-DMSO.
 - Check: ¹H NMR should show a clean singlet aldehyde peak at ~10.2 ppm. If a broad peak at ~12-13 ppm (carboxylic acid) is visible, recrystallize the precursor from hot ethanol before proceeding.
- Reaction Setup:
 - In a Pyrex tube (o.d. × i.d. = 10 × 8 mm), charge:
 - **2-Hydroxyisophthalaldehyde** (0.15 mmol, 22.5 mg)
 - 1,4-Diaminobenzene (0.225 mmol, 24.3 mg)
 - Solvent Addition: Add 1.5 mL of 1,4-dioxane and 0.3 mL of 3M aqueous acetic acid.
 - Expert Note: The acetic acid acts as a reversible catalyst, facilitating defect repair during crystallization.
- Degassing (Flash Frozen Method):
 - Freeze the mixture in liquid nitrogen.
 - Apply vacuum (50 mTorr) for 5 minutes.

- Thaw.[1][3] Repeat this cycle 3 times (Freeze-Pump-Thaw).
- Validation: The mixture should stop bubbling vigorously upon thawing in the final cycle, indicating O₂ removal.
- Solvothermal Synthesis:
 - Flame-seal the tube under vacuum.
 - Place in an oven at 120 °C for 72 hours.
 - Observation: A yellow precipitate will form initially, darkening to orange/brown as the extended framework crystallizes.
- Workup & Activation:
 - Cool to room temperature.[4] Open tube (Caution: Pressure).
 - Filter the solid and wash exhaustively with DMF (to remove unreacted oligomers) and THF (solvent exchange).
 - Activation: Supercritical CO₂ drying or vacuum drying at 100 °C overnight.

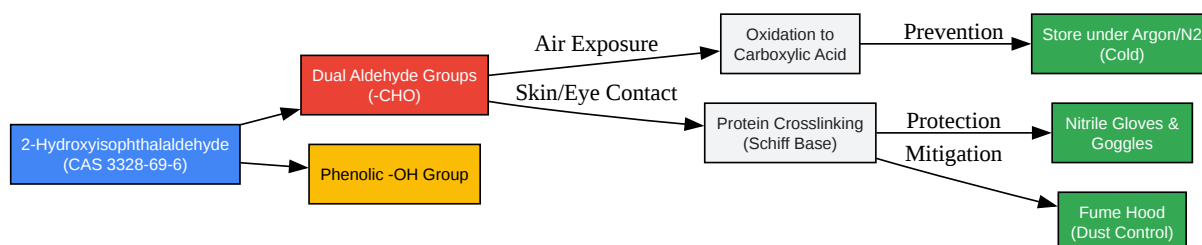
Emergency Response

Scenario	Immediate Action	Technical Rationale
Eye Contact	Rinse with water for 15 mins. Do not use neutralization agents.	The aldehyde binds to corneal proteins; flushing is the only way to reduce contact time.
Skin Contact	Wash with soap and water.[5] Apply a polyethylene glycol (PEG) based cream if available.	PEG helps solubilize the lipophilic aldehyde better than water alone.
Spill (Solid)	Cover with wet sand or vermiculite. Sweep up avoiding dust generation.[6][5][7][8]	Wetting prevents airborne dust (STOT-SE 3 hazard).
Fire	Use CO ₂ , dry chemical, or alcohol-resistant foam.	Water jet may spread the molten chemical.

Visualizations

Diagram 1: Chemical Safety Logic

This diagram illustrates the causality between the chemical structure and the required safety barriers.

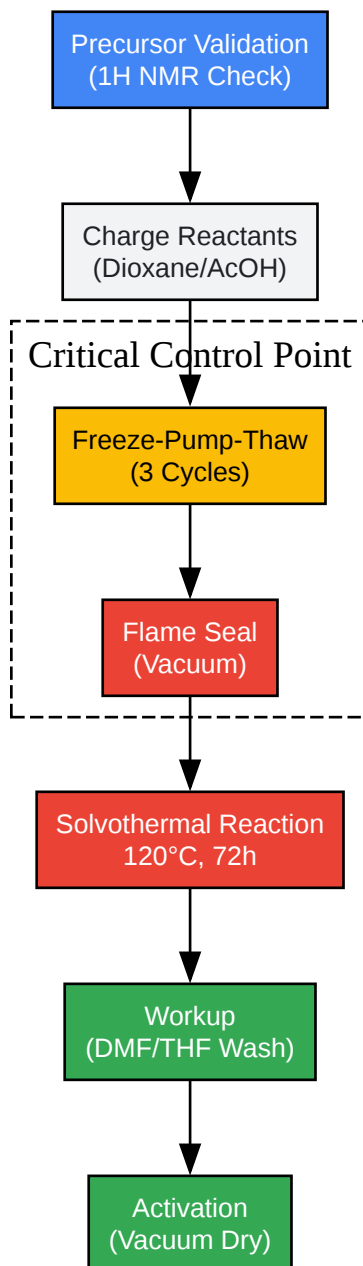


[Click to download full resolution via product page](#)

Caption: Structural features dictate specific hazards (oxidation, protein crosslinking) necessitating targeted safety controls.

Diagram 2: COF-LZU1 Synthesis Workflow

A visual SOP for the solvothermal synthesis described in Part 4.



[Click to download full resolution via product page](#)

Caption: Step-by-step solvothermal workflow emphasizing the critical degassing phase for high-crystallinity COFs.

References

- Ding, S. Y., et al. (2011). "Construction of Covalent Organic Framework for Catalysis: Pd/COF-LZU1 in Suzuki-Miyaura Coupling Reaction." *Journal of the American Chemical Society*, 133(49), 19816-19822. [[Link](#)]
- Kandambeth, S., et al. (2012). "Construction of Crystalline 2D Covalent Organic Frameworks with Remarkable Chemical (Acid/Base) Stability via a Combined Reversible and Irreversible Route." *Journal of the American Chemical Society*, 134(48), 19524-19527. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Covalent Organic Framework-LZU1 \(COF-LZU1\) - Covalent Organic Frameworks - Materials - Molecular Sieves \[acsmaterial.com\]](#)
- [2. Interactive IRUG Spectrum | IRUG \[irug.org\]](#)
- [3. Substance Information - ECHA \[echa.europa.eu\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. fishersci.com \[fishersci.com\]](#)
- [6. carlroth.com \[carlroth.com\]](#)
- [7. fishersci.com \[fishersci.com\]](#)
- [8. carlroth.com \[carlroth.com\]](#)
- To cite this document: BenchChem. [Technical Safety & Handling Guide: 2-Hydroxyisophthalaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1584447/docs#technical-safety-handling-guide-2-hydroxyisophthalaldehyde>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)